

# A Researcher's Guide to the Proper Disposal of GR 64349

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## Compound of Interest

Compound Name: GR 64349

Cat. No.: B11932321

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **GR 64349**, a potent and selective tachykinin NK2 receptor agonist. While a specific Safety Data Sheet (SDS) for **GR 64349** is not publicly available, this document outlines the best-practice procedures based on the compound's known properties and general laboratory safety protocols.

## Key Compound Information

**GR 64349** is a research-grade peptide known for its high potency as a selective NK2 receptor agonist.<sup>[1]</sup> Due to its biological activity, it should be handled with care to avoid unintentional exposure.

### Quantitative Data Summary

Property	Value	Source
Molecular Weight	921.12 g/mol	[1]
Formula	C42H68N10O11S	[1]
Solubility	Soluble to 1 mg/ml in water	[1]
Storage	Store at -20°C	[1][2]
Purity	≥95% (HPLC)	[1]
EC50	3.7 nM in rat colon	[1]

## Experimental Protocols: Disposal Procedures

The following step-by-step procedures are recommended for the proper disposal of **GR 64349** and associated materials. These protocols are based on general guidelines for handling potent biologically active peptides in a laboratory setting.

### 1. Personal Protective Equipment (PPE)

Before handling **GR 64349**, ensure you are wearing the appropriate PPE to minimize exposure risk. This includes:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

### 2. Disposal of Unused **GR 64349**

Unused or expired **GR 64349** should be treated as chemical waste.

- Step 1: Consultation: Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on chemical waste disposal.
- Step 2: Packaging:

- Ensure the primary container is securely sealed.
- Place the primary container in a clearly labeled, leak-proof secondary container. The label should include the compound name ("**GR 64349**"), quantity, and any known hazard information.
- Step 3: Waste Collection: Arrange for collection by a licensed chemical waste disposal company, following your institution's established procedures.

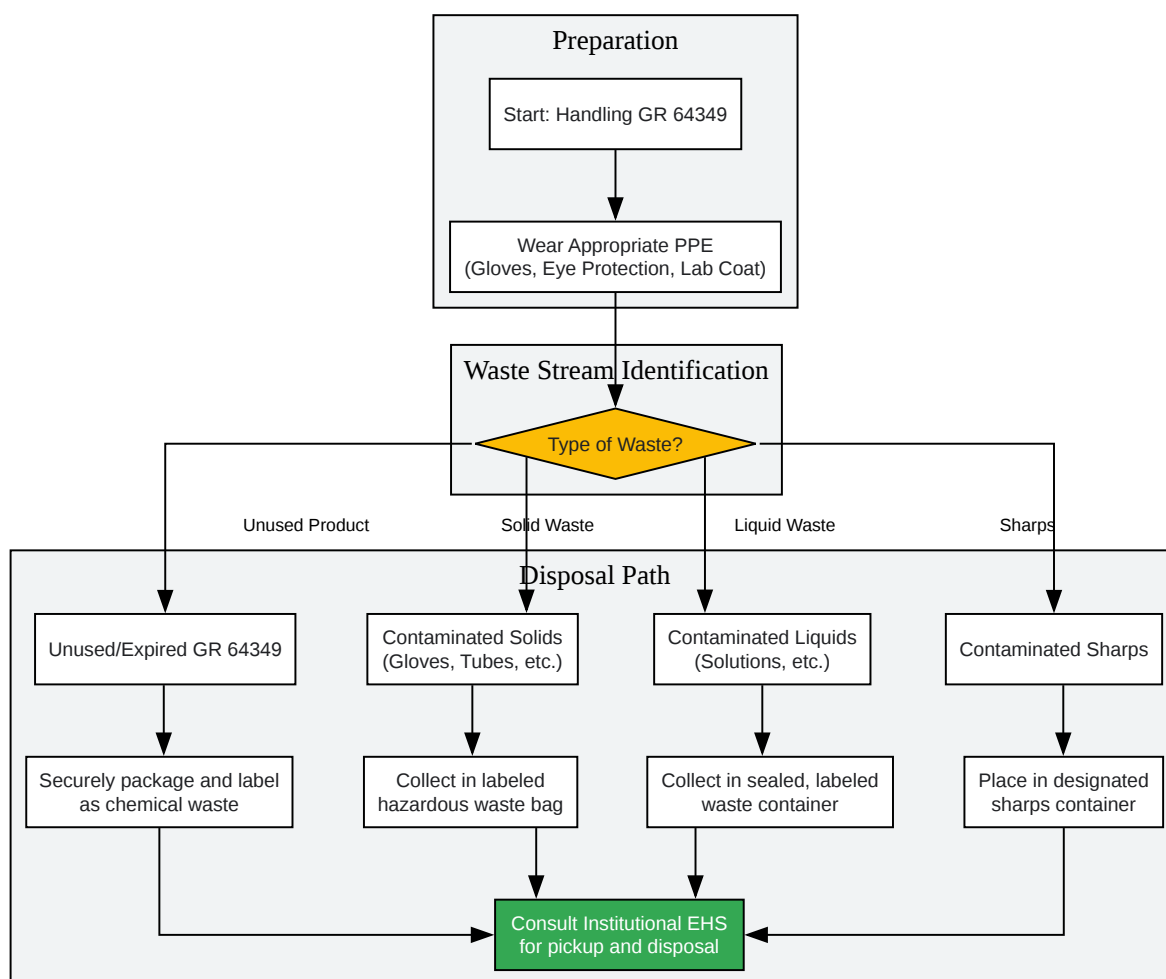
### 3. Disposal of Contaminated Materials

Items that have come into contact with **GR 64349**, such as pipette tips, tubes, gloves, and bench paper, should be disposed of as contaminated waste.

- Step 1: Segregation: Collect all contaminated solid waste in a designated, clearly labeled hazardous waste bag or container.
- Step 2: Decontamination of Glassware: Reusable glassware should be decontaminated. A common procedure is to soak the glassware in a suitable solvent (such as 10% bleach solution, followed by thorough rinsing with water) that will not react with the compound. Consult your lab's standard operating procedures for decontaminating peptide-contaminated glassware.
- Step 3: Disposal of Sharps: Needles, syringes, or other sharps contaminated with **GR 64349** should be placed in a designated sharps container for hazardous waste.
- Step 4: Final Disposal: Dispose of the hazardous waste bags and sharps containers through your institution's chemical waste program.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **GR 64349**.



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Caption: Decision workflow for the proper disposal of **GR 64349**.

By adhering to these procedures, researchers can ensure the safe handling and disposal of **GR 64349**, thereby protecting themselves, their colleagues, and the environment. Always prioritize safety and consult your institution's EHS department for specific guidance.

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## References

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